

Comparative Guide: Vasonatrin Peptide (VNP) Receptor Binding & Specificity[1]

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Compound of Interest

Compound Name: Vasonatrin Peptide VNP

Cat. No.: B1574772

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Executive Summary: The "Best of Both Worlds" Chimera

Vasonatrin Peptide (VNP) represents a strategic evolution in natriuretic peptide engineering. Designed as a chimera of C-type Natriuretic Peptide (CNP) and Atrial Natriuretic Peptide (ANP), VNP bridges the pharmacological divide between venous and arterial regulation.[1][2]

While ANP is a potent arterial vasodilator and natriuretic agent (via NPR-A), it lacks significant venodilating properties. Conversely, CNP is a powerful venodilator and anti-proliferative agent (via NPR-B) but lacks natriuretic efficacy. VNP is engineered to activate both receptors, offering a unique dual-unloading mechanism (preload and afterload reduction) critical for heart failure therapeutics.

Key Differentiators

- **Dual Agonism:** Activates both NPR-A (Guanylyl Cyclase-A) and NPR-B (Guanylyl Cyclase-B).
- **Venous Selectivity:** Retains the high venous potency of CNP, significantly outperforming ANP in venodilation.

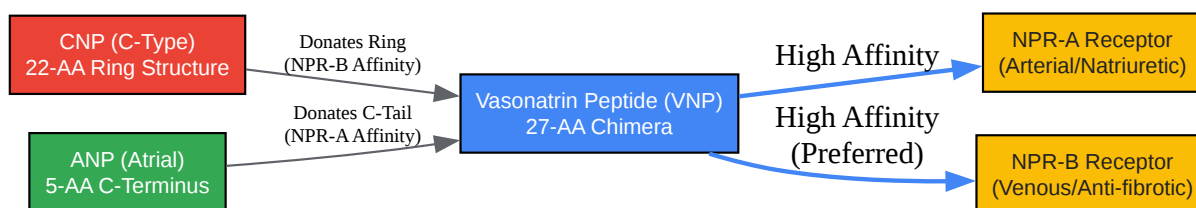
- **Arterial Potency:** Exceeds the arterial vasodilating potency of both parent peptides in specific vascular beds (e.g., pulmonary artery).
- **Clearance Profile:** Significant binding to the clearance receptor NPR-C, impacting pharmacokinetics.

Structural & Mechanistic Logic

VNP is a 27-amino acid peptide.[1] Its design rationale fuses the core signaling structure of CNP with the receptor-locking tail of ANP.

- **The Ring (CNP Origin):** The 22-amino acid ring structure is derived from CNP.[1][3][4] This confers high affinity for NPR-B, driving venodilation and anti-fibrotic effects.
- **The C-Terminus (ANP Origin):** The 5-amino acid C-terminal tail is derived from ANP.[1][4] This extension is critical for NPR-A recognition, unlocking natriuretic and arterial vasodilating properties absent in native CNP.

Diagram 1: VNP Structural & Functional Chimera



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Caption: VNP integrates the NPR-B binding domain of CNP with the NPR-A activation motif of ANP, resulting in dual receptor agonism.

Receptor Binding Profile & Specificity

VNP does not merely bind both receptors; it exhibits a complex affinity profile that varies by tissue and receptor density.

NPR-A vs. NPR-B Affinity

Experimental models (HEK-293 transfection and molecular dynamics) suggest VNP may have a preference for NPR-B.[5]

- H-Bonding: VNP forms ~25% more hydrogen bonds with NPR-B than NPR-A.
- cGMP Production: In transfected cells, VNP stimulated 11-fold higher cGMP levels via NPR-B compared to NPR-A.[5]
- Physiological Translation: Despite this NPR-B preference, VNP maintains sufficient NPR-A activation to induce potent natriuresis, a trait absent in native CNP.

The NPR-C Factor (Clearance)

Like its parent peptides, VNP binds to the clearance receptor NPR-C.[3]

- Binding Evidence: VNP binding in renal and arterial tissues is displaceable by C-ANP (a specific NPR-C ligand), confirming significant interaction.[3]
- Implication: While VNP activates therapeutic pathways, it remains susceptible to NPR-C-mediated internalization and degradation, a critical consideration for half-life and dosing frequency.

Comparative Performance Data

The following data summarizes the functional potency (

) and maximal relaxation (

) of VNP compared to ANP and CNP in isolated rat vascular tissues.

Table 1: Functional Vasorelaxant Potency (in nM)

Lower

indicates higher potency.

Tissue Type	Receptor Dominance	VNP ()	ANP ()	CNP ()	Performance Verdict
Pulmonary Artery	Mixed/NPR-A	16 ± 11 nM	66 ± 47 nM	148 ± 112 nM	VNP Superior (4x > ANP)
Abdominal Aorta	NPR-A	35 ± 18 nM	16 ± 15 nM*	299 ± 84 nM	VNP Competitive (High Efficacy)
Celiac Vein	NPR-B	12 ± 8 nM	909 ± 445 nM	14 ± 12 nM	VNP Superior (75x > ANP)

*Note: While ANP shows lower

in the aorta, VNP demonstrated a higher maximal relaxation (

) of 51% vs 41% for ANP, indicating greater efficacy despite slightly lower potency.

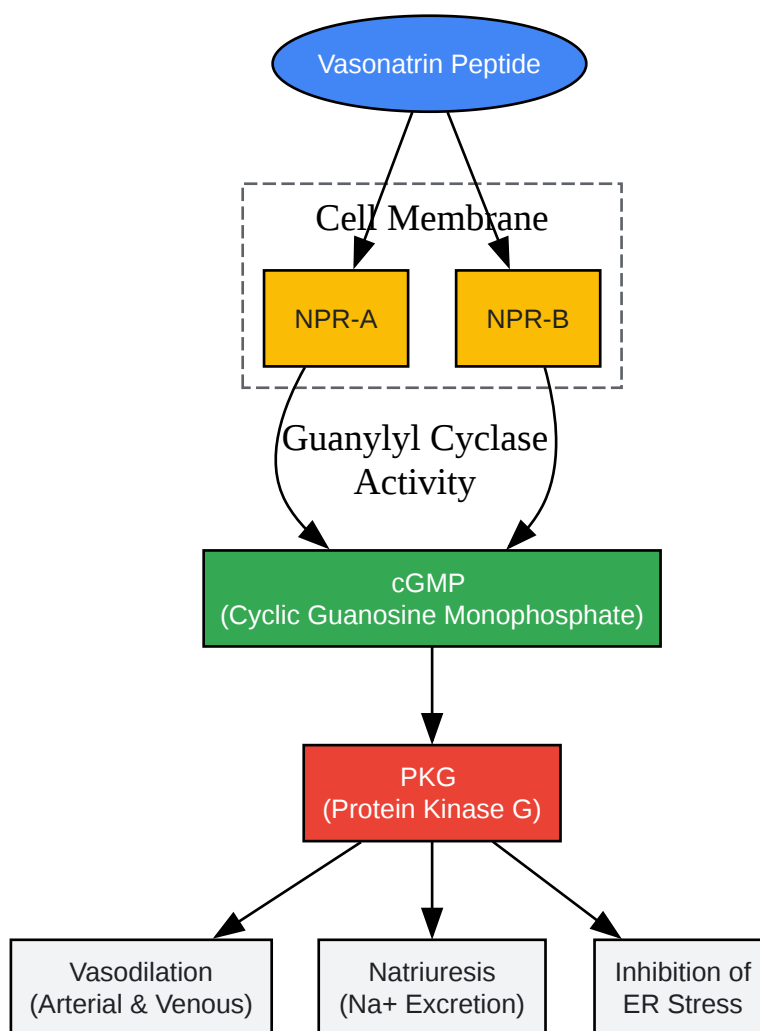
Table 2: Physiological Output Comparison

Feature	ANP	CNP	VNP (Chimera)
Arterial Vasodilation	+++	+	+++
Venodilation	+	+++	+++
Natriuresis	+++	-	++
Anti-proliferation	+	+++	+++
Primary Receptor	NPR-A	NPR-B	Dual (NPR-A/B)

Signaling Pathway & Mechanism

VNP exerts its effects through the particulate guanylyl cyclase pathway. Upon binding NPR-A or NPR-B, the receptor's intracellular domain catalyzes the conversion of GTP to cGMP.

Diagram 2: VNP Dual-Signaling Cascade



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Caption: VNP activates both NPR-A and NPR-B, converging on the cGMP-PKG pathway to drive vasorelaxation, sodium excretion, and cytoprotection.

Experimental Protocols

To validate VNP affinity and specificity in your own lab, use the following standardized protocols.

Protocol A: Competitive Radioligand Binding Assay

Objective: Determine

and

of VNP for NPR-A/B using

-labeled standards.

- Preparation:

- Cells: Use HEK-293 cells stably transfected with human NPR-A or NPR-B.

- Buffer: 50 mM Tris-HCl, 5 mM

- , 0.1% BSA, pH 7.4.

- Incubation:

- Aliquot

- of membrane protein per well in a 96-well plate.

- Add 0.05 nM

- ANP (for NPR-A) or

- CNP (for NPR-B).

- Add increasing concentrations of unlabeled VNP (

- to

- M).

- Incubate for 60 minutes at 4°C (to minimize internalization/degradation).

- Termination:

- Rapid filtration through GF/C filters pre-soaked in 0.3% polyethylenimine (PEI).

- Wash 3x with ice-cold buffer.

- Analysis:

- Count radioactivity (CPM) via gamma counter.

- Calculate

using the Cheng-Prusoff equation:

.

Protocol B: cGMP Functional Assay

Objective: Measure functional potency (

).

- Stimulation:
 - Seed cells (NPR-A or NPR-B expressing) in 24-well plates.
 - Pre-treat with 0.5 mM IBMX (phosphodiesterase inhibitor) for 10 min.
 - Stimulate with VNP (to M) for 15 minutes at 37°C.
- Extraction:
 - Aspirate media and add ice-cold 0.1 M HCl to lyse cells.
- Quantification:
 - Measure cGMP levels using a specific cGMP ELISA or RIA kit.
 - Normalize to total protein content.

Therapeutic Implications

The binding profile of VNP makes it a "precision tool" for complex cardiovascular pathologies:

- Heart Failure (HF): HF involves both fluid overload (preload) and vasoconstriction (afterload).

- ANP limits: Reduces afterload but misses preload (venous return).
- VNP solution: NPR-B activity dilates veins (reducing preload), while NPR-A activity drives natriuresis and arterial dilation (reducing afterload).
- Ischemia-Reperfusion (I/R) Injury:
 - VNP inhibits Endoplasmic Reticulum (ER) stress via the cGMP-PKG pathway, a protective mechanism not fully maximized by ANP alone due to receptor specificity limits.

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